

A Technical Guide to 4-Hydroxybenzenesulfonic Acid: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Hydroxybenzenesulfonic acid

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Abstract

4-Hydroxybenzenesulfonic acid, a significant aromatic sulfonic acid, plays a crucial role as a versatile intermediate and reagent in various chemical and industrial applications. This technical guide provides a comprehensive overview of its chemical identity, structural details, physicochemical properties, and established experimental protocols for its synthesis. Furthermore, this document elucidates key chemical reactions and visualizes the synthetic workflow, offering valuable insights for professionals in research and development.

Chemical Identity and Structure

4-Hydroxybenzenesulfonic acid is an organic compound characterized by a benzene ring substituted with both a hydroxyl (-OH) group and a sulfonic acid (-SO₃H) group at the para (4) position.^{[1][2][3]}

- IUPAC Name: **4-hydroxybenzenesulfonic acid**^{[2][4][5]}
- Synonyms: p-Phenolsulfonic acid, Sulfocarboic acid, p-Hydroxybenzenesulfonic acid, Phenol-4-sulfonic acid^[2]
- CAS Number: 98-67-9^{[2][6]}
- Molecular Formula: C₆H₆O₄S^{[3][6][7]}

- Molecular Weight: 174.17 g/mol [5][8]

The structure of **4-Hydroxybenzenesulfonic acid** is depicted by the following SMILES notation and InChIKey:

- SMILES: C1=CC(=CC=C1O)S(=O)(=O)O[2]
- InChIKey: FEPBITJSIHRMRT-UHFFFAOYSA-N[2][7]

Physicochemical Properties

The key physicochemical properties of **4-Hydroxybenzenesulfonic acid** are summarized in the table below. It is typically a yellowish, oily liquid or a white to light yellow crystalline solid.[1][3] It is soluble in water and stable under normal conditions, though incompatible with strong oxidizing agents.[1][9]

Property	Value
Melting Point	52 °C[1]
Boiling Point	275.14 °C (estimate)[1]
Density	1.337 g/mL at 25 °C[1][7]
pKa	9.11 at 25 °C[1]
Refractive Index	n _{20/D} 1.489[1][7]
Vapor Pressure	69.8 Pa at 20 °C[1]

Experimental Protocols

Synthesis via Direct Sulfonation of Phenol

A primary method for synthesizing **4-hydroxybenzenesulfonic acid** is through the direct sulfonation of phenol, which is an electrophilic aromatic substitution reaction.[10]

Materials:

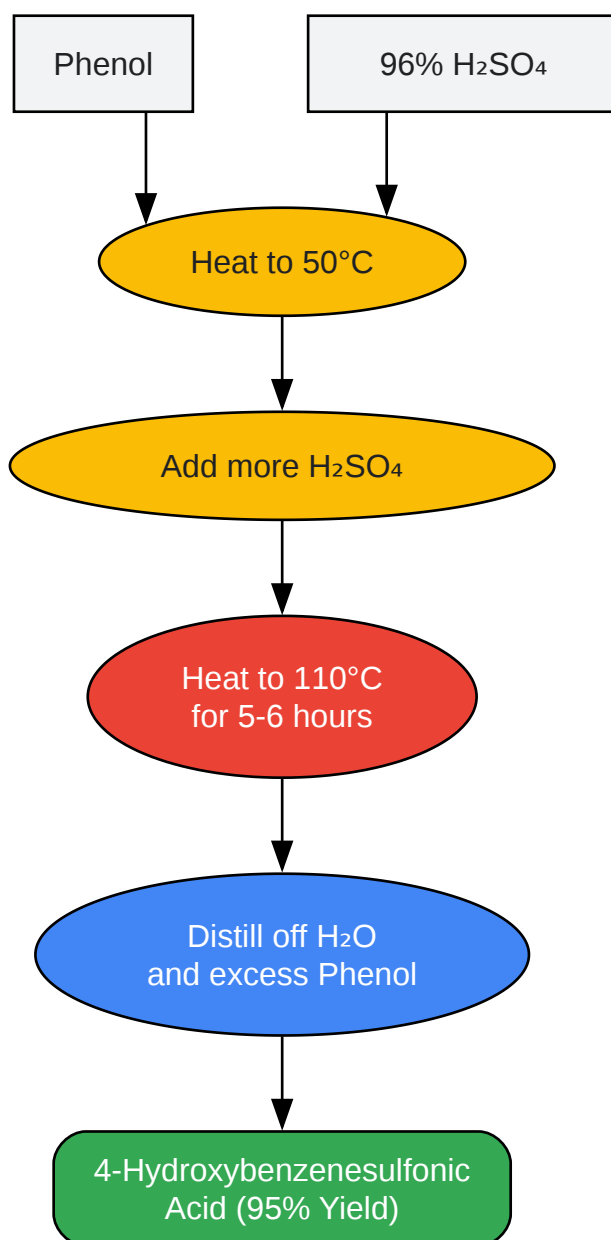
- Phenol

- 96% Sulfuric acid

Procedure:

- 25 kg of phenol and 28 kg of 96% sulfuric acid are combined and heated to 50 °C.[1][11]
- An additional 1.25 kg of sulfuric acid is then added to the mixture.[1][11]
- The reaction mixture is subsequently heated to 110 °C for a duration of 5 to 6 hours.[1][11]
- During this heating period, reaction water and approximately 5% of the unreacted phenol are removed by distillation.[1][2][11]
- This process typically yields a 95% pure product.[1][2][11]

The hydroxyl group of phenol directs the incoming sulfonic acid group to both the ortho and para positions.[10] At lower temperatures, the ortho-isomer (2-hydroxybenzenesulfonic acid) is kinetically favored. However, at higher temperatures, the ortho-isomer can undergo thermal rearrangement to form the more stable para-isomer, **4-hydroxybenzenesulfonic acid**.[10]



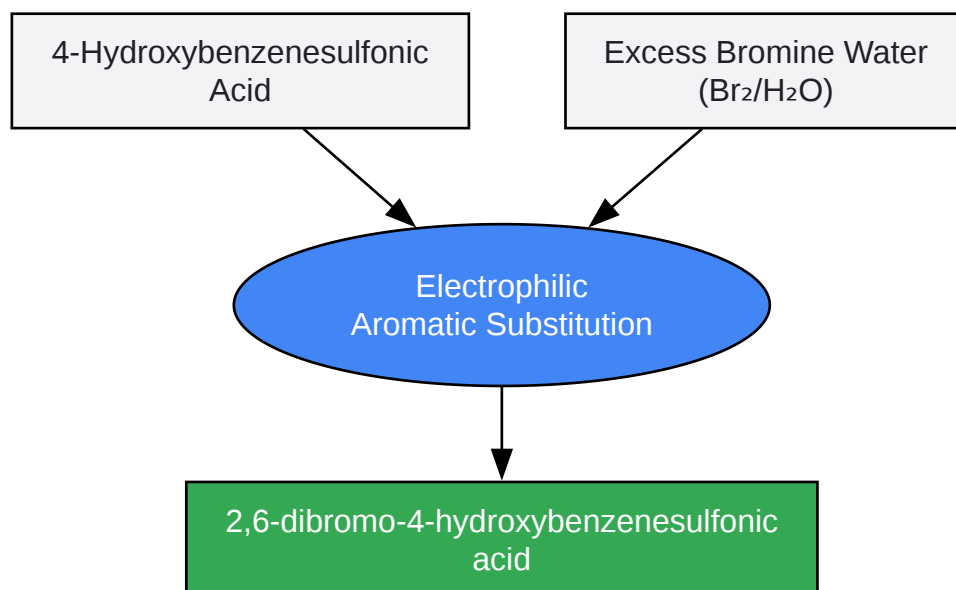
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Synthesis workflow of **4-Hydroxybenzenesulfonic acid**.

Reaction with Excess Bromine Water

When **4-hydroxybenzenesulfonic acid** is treated with an excess of bromine water, it undergoes an electrophilic aromatic substitution reaction. The strong activating effect of the hydroxyl group directs the bromine atoms to the ortho positions relative to it. This results in the formation of 2,6-dibromo-**4-hydroxybenzenesulfonic acid**. Some sources suggest the formation of a tribrominated product, which would imply the displacement of the sulfonic acid

group, a reaction that can occur under certain conditions. However, the more direct substitution product is the dibrominated compound.



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Reaction of **4-Hydroxybenzenesulfonic acid** with excess bromine.

Applications

4-Hydroxybenzenesulfonic acid has a range of applications in different industrial sectors:

- **Dye and Tanning Agent Intermediate:** It is used in the manufacturing of synthetic tanning agents and as an intermediate for dyes.^[1]
- **Electroplating:** A significant portion of its production is utilized as an additive in electroplating baths.^[1]
- **Catalysis:** It serves as a redox-mediator in the laccase-catalyzed degradation of the textile dye indigo and is also used as a polymerization catalyst.^{[1][5]}
- **Chemical Synthesis:** It is a precursor for producing other chemicals, such as plasticizers and emulsifiers, through reactions with ethylene oxide.^[1] It is also used in the manufacture of polyesters with improved dye affinity.^{[1][2]}

- Mass Spectrometry: It has been explored as a matrix material in liquid secondary-ion mass spectrometry due to its good solvent properties and ability to inhibit the reduction of certain peptides.[1]

Conclusion

4-Hydroxybenzenesulfonic acid is a compound of considerable industrial and research interest. Its synthesis is well-established, primarily through the sulfonation of phenol, and its physicochemical properties make it suitable for a variety of applications, from chemical synthesis to materials science. This guide provides foundational technical information intended to support researchers and professionals in their work with this versatile chemical.

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